

An In-Depth Technical Guide to the GHS Hazard Classification of Crotonic Anhydride

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Compound of Interest

Compound Name: Crotonic anhydride

CAS No.: 623-68-7

Cat. No.: B1582151

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals as it pertains to **crotonic anhydride**. As a reactive chemical intermediate used in various synthetic applications, including pharmaceuticals and polymers, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and regulatory compliance.^[1] This document moves beyond simple data presentation to explain the causality behind the classifications and the logic underpinning the recommended safety protocols.

Section 1: Chemical and Physical Identity

A precise understanding of a chemical's identity and physical properties is the foundation of a robust safety assessment. **Crotonic anhydride** is a combustible, moisture-sensitive liquid that presents significant handling challenges due to its reactivity and corrosive nature.^{[1][2]}

Table 1-1: Chemical Identifiers for **Crotonic Anhydride**

Identifier	Value	Source(s)
IUPAC Name	(2E)-2-Butenoic anhydride	[3]
Synonyms	Crotonic acid anhydride, But-2-enoic anhydride	[2][4]
CAS Number	623-68-7	[1][3][5]
EC Number	210-807-1	[3][5]
Molecular Formula	C ₈ H ₁₀ O ₃	[2][4][5]
Molar Mass	154.17 g/mol	[5]
UN Number	3265	[2][5]

Table 1-2: Physicochemical Properties of **Crotonic Anhydride**

Property	Value	Significance in Hazard Assessment	Source(s)
Physical State	Clear, colorless to yellow liquid	[1][2]	Influences potential exposure routes (inhalation of vapors, skin contact with liquid).
Boiling Point	248 °C	[1]	High boiling point suggests low volatility at room temperature, but vapor pressure still exists.
Melting Point	-20 °C	[1]	Remains liquid under standard laboratory conditions.
Density	1.04 g/mL at 25 °C	[1]	Denser than water.
Flash Point	~110.5 °C (231 °F)	[1]	Classified as a combustible liquid; requires control of ignition sources during heating.
Vapor Pressure	1 hPa at 25 °C	[1]	While not highly volatile, sufficient vapor can be present to pose an inhalation hazard, especially in poorly ventilated areas.
Solubility	Soluble in diethyl ether; Decomposes in water	[1][2]	Reactivity with water is a critical hazard, leading to the formation of corrosive crotonic acid. This

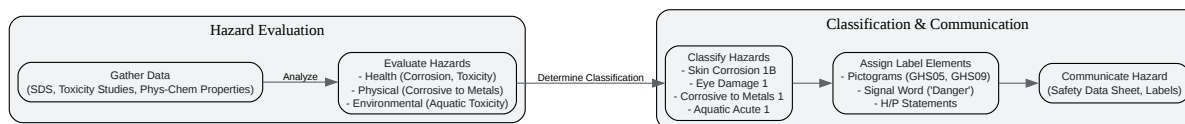
dictates storage and spill response procedures.

Autoignition Temp. 290 °C [1]

The substance requires a relatively high temperature to self-ignite.

Section 2: GHS Hazard Classification and Labeling

The GHS provides a standardized framework for communicating the hazards of chemical products. **Crotonic anhydride** is classified as a highly hazardous substance, primarily due to its corrosive properties. The "Danger" signal word assigned to it underscores the potential for severe injury.[3][5]



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Caption: GHS Hazard Identification and Classification Workflow for **Crotonic Anhydride**.

Table 2-1: GHS Classification Summary for **Crotonic Anhydride**

Element	Classification	Code	Description	Source(s)
Signal Word	Danger	-	Indicates a high-hazard category.	[3][5]
Pictograms	CorrosionEnvironment	GHS05GHS09	Represents severe skin burns, eye damage, and corrosion to metals. Represents hazards to the aquatic environment.	[1][3]
Hazard Statements	Skin Corrosion/Irritation Serious Eye Damage/Irritation Corrosive to Metals Hazardous to the Aquatic Environment	H314H314H290 H400	Causes severe skin burns and eye damage. Causes severe skin burns and eye damage. May be corrosive to metals. Very toxic to aquatic life.	[3][5]
Precautionary Statements	PreventionResponseStorageDisposal	P260P273P280P303+P361+P353 P305+P351+P338P310P405P501	Do not breathe dust/fume/gas/mist/vapors/spray. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection. IF ON SKIN (or hair): Take off	[3][5]

immediately all
contaminated
clothing. Rinse
skin with water. IF
IN EYES: Rinse
cautiously with
water for several
minutes.
Remove contact
lenses, if present
and easy to do.
Continue
rinsing. Immediat
ely call a
POISON
CENTER/doctor.
Store locked
up. Dispose of
contents/contain
er to an
approved waste
disposal plant.

In-Depth Analysis of Hazard Classifications

- Skin Corrosion/Irritation (Category 1B - H314): This is the most significant human health hazard.^{[3][4]} The classification is based on the chemical's ability to cause irreversible damage to the skin. The causality is twofold: as an anhydride, it reacts exothermically with moisture on the skin to form crotonic acid, which is itself corrosive.^[2] This rapid hydrolysis and the inherent reactivity of the anhydride itself lead to deep tissue damage. Category 1B indicates that the substance produces destructive tissue damage within an observation period of up to 14 days after an exposure time of between 3 minutes and 1 hour.
- Serious Eye Damage/Irritation (Category 1 - H314): The chemical is classified as causing serious eye damage, which means it has the potential to cause irreversible blindness or permanent vision impairment.^{[2][6]} The mechanism is identical to that of skin corrosion. The

mucous membranes of the eyes are particularly susceptible to the rapid, destructive effects of hydrolysis, leading to immediate pain and severe burns.[3]

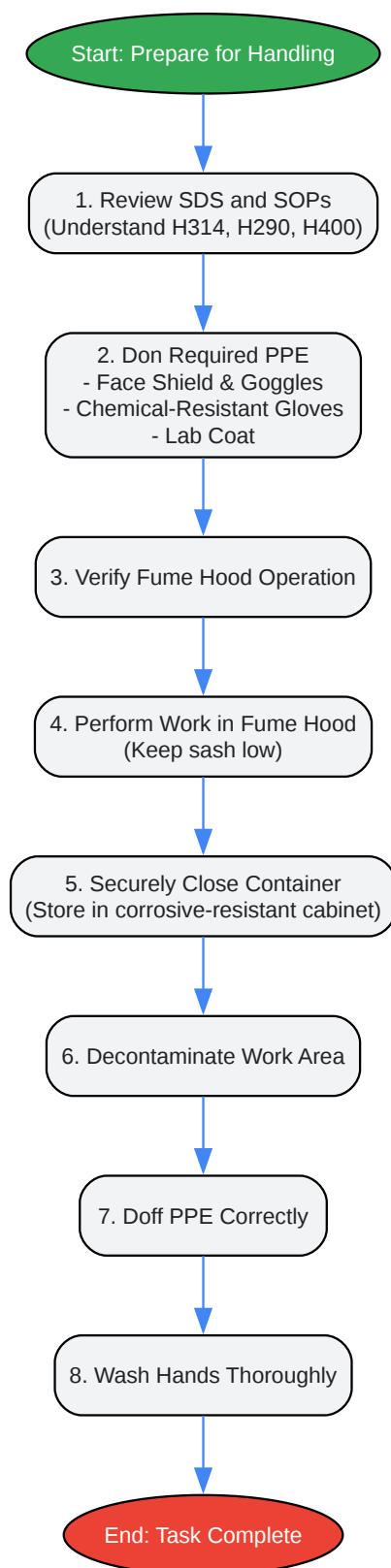
- Corrosive to Metals (Category 1 - H290): The H290 classification indicates that **crotonic anhydride** can damage or destroy metals.[3] This is a critical consideration for the selection of appropriate storage containers and equipment. The corrosive action is likely exacerbated by the presence of trace moisture, which would produce crotonic acid, an acidic corrosive agent.
- Acute Aquatic Toxicity (Category 1 - H400): This classification highlights the severe environmental risk posed by **crotonic anhydride**. [1][5] A release into waterways would be very toxic to fish, daphnia, and algae. This necessitates stringent containment protocols and specialized disposal methods to prevent environmental contamination.[5]

Section 3: Exposure Control and Personal Protection

A self-validating safety system is one where the required protective measures are a direct and logical consequence of the known hazards. For **crotonic anhydride**, all handling protocols are designed to prevent contact and inhalation due to its corrosive nature.

- Engineering Controls: The primary line of defense is to minimize exposure at the source.
 - Fume Hood: All manipulations of **crotonic anhydride** must be performed inside a certified chemical fume hood to control vapor inhalation.[6]
 - Ventilation: The laboratory must have adequate general exhaust ventilation to prevent the accumulation of vapors.[3]
 - Safety Stations: An eyewash station and safety shower must be immediately accessible and tested regularly.[2][3]
- Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. The selection is non-negotiable and based on the H314 classification.
 - Eye/Face Protection: Chemical splash goggles in combination with a full-face shield are mandatory to protect against splashes.[2][7]

- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves are required. Nitrile gloves may be suitable for incidental contact, but for extended handling, a glove with higher chemical resistance (e.g., butyl rubber) should be selected after consulting manufacturer-specific breakthrough time data.^[8] All contaminated clothing must be removed immediately.^[3]
- Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^[2]



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Caption: A logical workflow for the safe handling of **crotonic anhydride**.

Section 4: Emergency Response Protocols

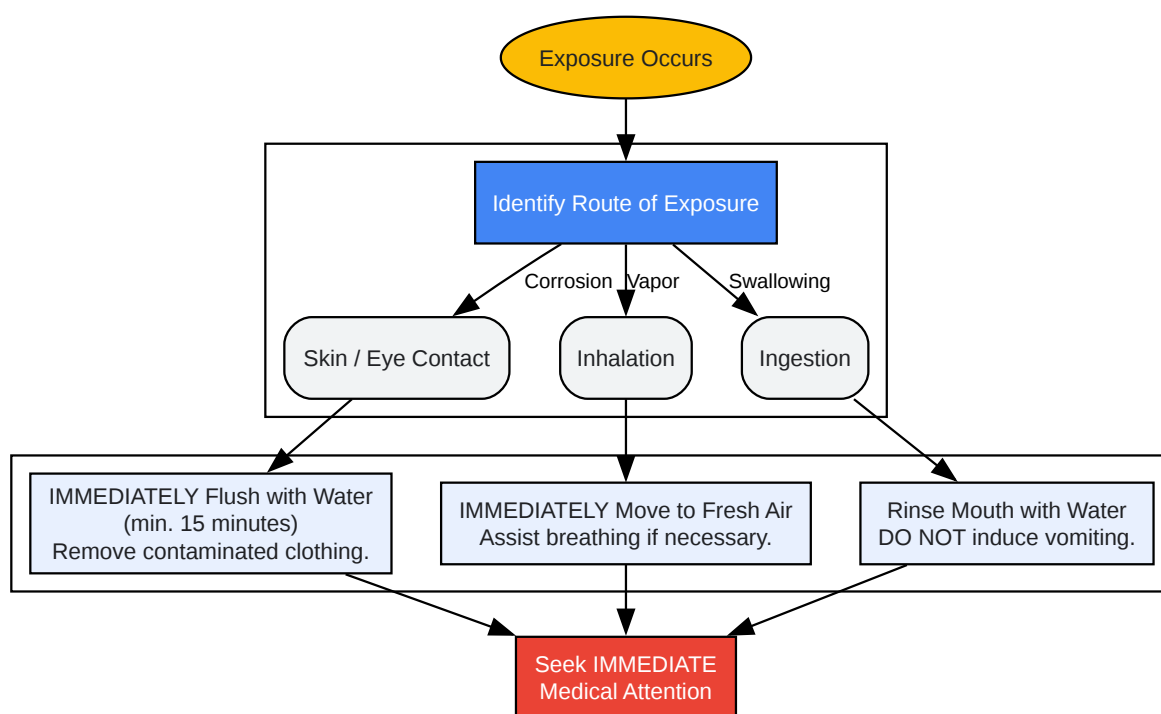
Emergency protocols must be clear, concise, and based on the chemical's specific hazards. The immediate and severe corrosive action of **crotonic anhydride** dictates the response.

Step-by-Step First Aid Measures

The following protocols are a direct response to the H314 classification. The primary goal is rapid decontamination.

- If Inhaled:
 - Immediately move the victim to fresh air.[3]
 - If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration, but avoid mouth-to-mouth resuscitation due to the corrosive nature of the material.[2]
 - Call for immediate medical attention.[3]
- If on Skin:
 - Immediately remove all contaminated clothing while simultaneously flushing the affected area with copious amounts of running water for at least 15 minutes.[2][3]
 - Place the victim under a deluge shower if the spill is extensive.[2]
 - Seek immediate medical attention.[3]
- If in Eyes:
 - Immediately flush the eyes with running water for a minimum of 15 minutes, holding the eyelids open to ensure complete irrigation of the eye and lid surfaces.[2][3]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[3]
 - Do not use an eye ointment.[2]
 - Seek immediate medical attention.[2]

- If Ingested:
 - DO NOT INDUCE VOMITING.[3] This is critical, as vomiting will re-expose the esophagus and mouth to the corrosive agent, causing further damage.
 - Rinse the mouth thoroughly with water.[3]
 - If the person is conscious, have them drink a small amount of water.
 - Seek immediate medical attention.[2]



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Caption: A first aid decision tree for **crotonic anhydride** exposure incidents.

Spill and Firefighting Procedures

- Spill Containment: In case of a spill, evacuate all non-essential personnel.[7] Wearing full PPE, prevent further leakage and contain the spill using an inert absorbent material (e.g.,

sand or vermiculite). Do not use combustible materials. Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[3]

- Firefighting: **Crotonic anhydride** is a combustible liquid.[2] For small fires, use dry chemical, CO₂, or alcohol-resistant foam extinguishers. For large fires, use a water spray or fog; do not use a direct water jet as it may spread the fire.[2] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).

Section 5: Safe Storage and Disposal

Proper storage and disposal are mandated by the chemical's reactivity, corrosivity, and environmental toxicity.

- Storage Conditions: Store in a cool, dry, well-ventilated area designated for corrosive materials.[6] Containers must be kept tightly closed to prevent reaction with atmospheric moisture.[3] Store in a corrosive-resistant container.[3] Keep away from heat, sparks, and open flames.[6]
- Incompatibilities: Segregate from incompatible materials, including strong oxidizing agents, acids, alkalis (bases), and moisture.[2][6]
- Disposal: **Crotonic anhydride** and any contaminated materials must be disposed of as hazardous waste.[3] Consult local, state, and federal regulations. Do not allow the material to enter drains or waterways due to its high aquatic toxicity (H400).[5]

Section 6: Transport Information

The transport of **crotonic anhydride** is regulated as a hazardous material due to its corrosive properties.

Table 6-1: Transportation Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT / ADR / IATA	UN3265	Corrosive liquid, acidic, organic, n.o.s. (Crotonic anhydride)	8	II

Source(s):[\[2\]](#)[\[5\]](#)

Conclusion

The GHS classification of **crotonic anhydride** as a substance that causes severe skin burns and eye damage (H314), may be corrosive to metals (H290), and is very toxic to aquatic life (H400) provides a clear and unambiguous guide to its significant hazards. For researchers and drug development professionals, this classification is not merely a label but the cornerstone of a comprehensive safety strategy. By understanding the causality behind these hazards—primarily its reactivity with water to form a corrosive acid—all handling, storage, and emergency protocols become logical, self-validating procedures. Strict adherence to the engineering controls, personal protective equipment requirements, and emergency protocols outlined in this guide is essential for mitigating the risks associated with this valuable but hazardous chemical intermediate.

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